

# Safe Disposal of YNT-185: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: YNT-185

Cat. No.: B10798791

[Get Quote](#)

For immediate reference, treat **YNT-185** as a hazardous chemical waste. It is harmful if swallowed, causes severe skin burns and eye damage, and is toxic to aquatic life. This guide provides essential information for the proper and safe disposal of **YNT-185**, ensuring the safety of laboratory personnel and minimizing environmental impact.

## Physicochemical Properties of YNT-185

A thorough understanding of the chemical's properties is fundamental to its safe handling and disposal. The following table summarizes key quantitative data for **YNT-185**.

Property	Value	Source(s)
Chemical Name	3'-[[[3-[[2-[(Dimethylamino)benzoyl]amino]ethyl]amino]phenyl]amino]sulfonyl]-4'-methoxy-N,N-dimethyl-[1,1'-biphenyl]-3-carboxamide dihydrochloride	[1]
Molecular Formula	C <sub>33</sub> H <sub>37</sub> N <sub>5</sub> O <sub>5</sub> S·2HCl	[1]
Molecular Weight	688.66 g/mol	[1]
Purity	≥98% (HPLC)	[1][2]
Appearance	White to slightly light brown crystalline powder	[2]
Solubility	Soluble to 100 mM in water and DMSO	[1]
CAS Number	1804978-82-2	[1]
Storage	Store at -20°C	[1]

## Experimental Protocols: Disposal of YNT-185

While specific experimental protocols for the disposal of **YNT-185** are not detailed in the provided search results, the following procedure is based on established guidelines for the disposal of corrosive and environmentally hazardous chemical waste.

### Step 1: Personal Protective Equipment (PPE)

Before handling **YNT-185**, ensure the following PPE is worn:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses with side shields or goggles.
- Lab Coat: A standard laboratory coat.

- Respiratory Protection: If handling the powder outside of a fume hood, a dust mask or respirator is recommended to avoid inhalation.[3]

## Step 2: Waste Segregation and Collection

- Designated Waste Container: Use a clearly labeled, leak-proof container designated for hazardous chemical waste. The label should include "Hazardous Waste," "**YNT-185**," and the appropriate hazard symbols (corrosive, harmful, environmentally hazardous).
- Solid Waste:
  - Carefully sweep any solid **YNT-185** powder using a brush and dustpan. Avoid creating dust.
  - Place the collected powder and any contaminated disposable materials (e.g., weighing paper, pipette tips) into the designated hazardous waste container.
- Liquid Waste:
  - Collect all aqueous and solvent solutions containing **YNT-185** in a separate, compatible, and clearly labeled hazardous waste container.
  - Do not pour **YNT-185** solutions down the drain, as it is harmful to aquatic life.[3]

## Step 3: Decontamination

- Thoroughly decontaminate all non-disposable equipment and surfaces that have come into contact with **YNT-185**.
- Use a suitable solvent (e.g., 70% ethanol) followed by a thorough rinse with water.
- Collect all decontamination materials (e.g., wipes, paper towels) and dispose of them as hazardous waste.

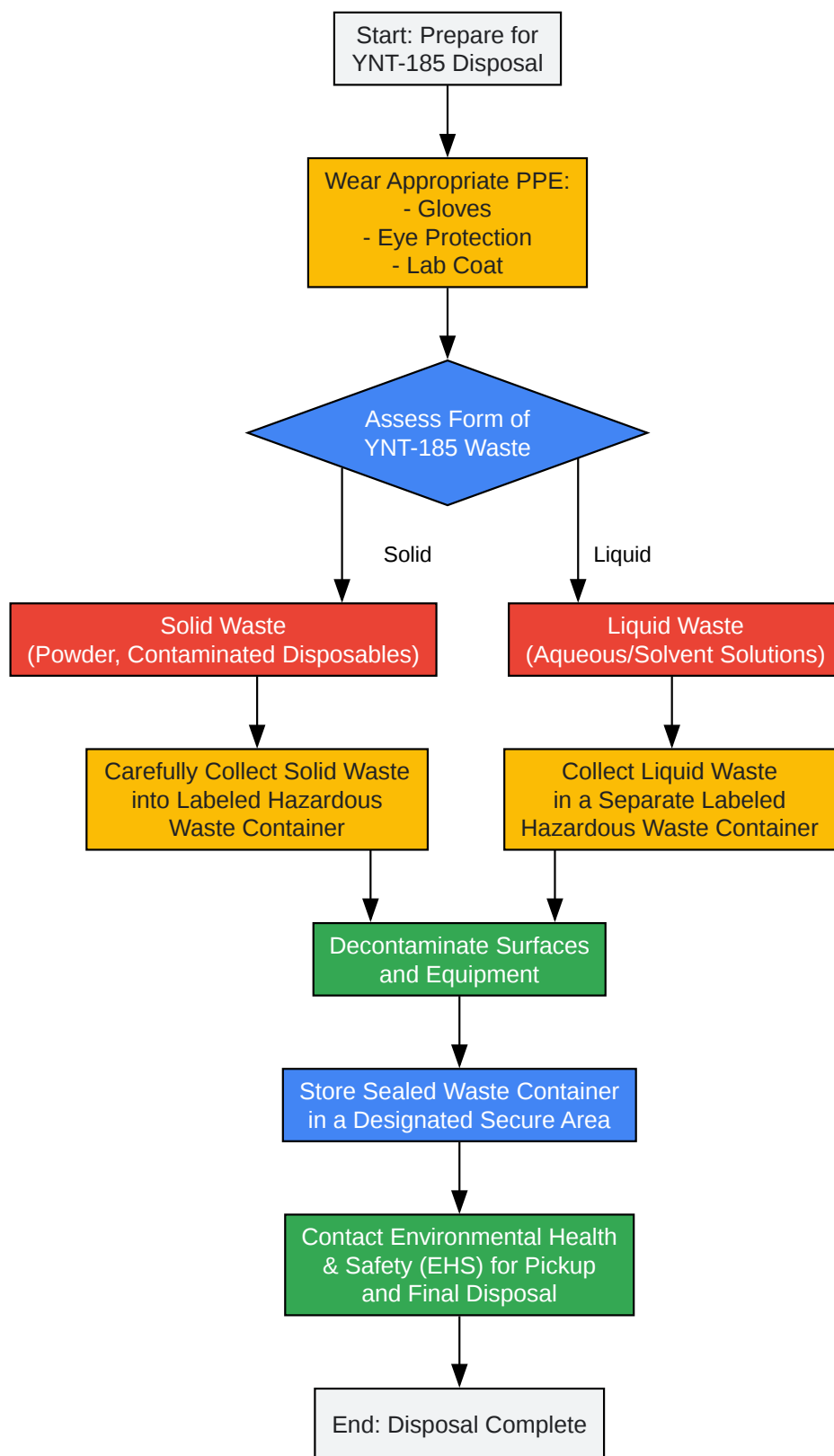
## Step 4: Storage and Disposal

- Store the sealed hazardous waste container in a designated, well-ventilated, and secure area away from incompatible materials.

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.

## Logical Workflow for YNT-185 Disposal

The following diagram illustrates the decision-making process and procedural flow for the safe disposal of **YNT-185**.



[Click to download full resolution via product page](#)

### YNT-185 Disposal Workflow

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. YNT 185 | OX2 Receptors | Tocris Bioscience [tocris.com]
- 2. Orexin Peptide & Non-peptide Orexin Receptor Agonist | [Life Science]Products | Laboratory Chemicals-FUJIFILM Wako Pure Chemical Corporation [labchem-wako.fujifilm.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [Safe Disposal of YNT-185: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10798791#ynt-185-proper-disposal-procedures]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)